

# Technical Support Center: Best Practices for Tracking Corrigenda

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## Compound of Interest

Compound Name: *Corrigendum*

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This guide provides researchers, scientists, and drug development professionals with best practices for tracking corrigenda, errata, and retractions in their field of research. Maintaining awareness of post-publication amendments is critical for research integrity and the advancement of science.

## Frequently Asked Questions (FAQs)

Q1: What is the difference between a **corrigendum**, an erratum, and a retraction?

A **corrigendum** is a notification of a significant error made by the authors of an article.<sup>[1]</sup> An erratum, on the other hand, corrects a significant error introduced by the journal during the production process.<sup>[1]</sup> Retractions are issued for more serious issues that invalidate the findings or conclusions of a paper, such as scientific misconduct or major errors.<sup>[2][3]</sup>

Q2: Why is it crucial to track corrigenda?

Tracking corrigenda is essential for several reasons:

- **Scientific Accuracy:** Ensures that your research is based on the most accurate and up-to-date information.
- **Research Integrity:** Citing retracted or corrected work without acknowledging the changes can undermine the credibility of your own research.

- Avoiding wasted resources: Prevents building upon flawed or invalidated findings, saving time and resources in drug development and experimental research.

Q3: How can I be notified of corrections to a paper I have cited?

Several strategies can help you stay informed:

- Journal Alerts: Many journals offer email alerts for corrections to specific articles.
- Database Searching: Periodically search databases like PubMed and Web of Science for the articles you have cited, as correction notices are indexed and linked to the original records.  
[4]
- Reference Management Software: Some reference managers are developing features to automatically track and flag publications with associated corrigenda or retractions.
- Author Alerts: Set up alerts for key authors in your field on platforms like Google Scholar to be notified of their new publications, which may include corrections to their previous work.[5]

Q4: What should I do if I find an error in my own published paper?

If you discover an error in your published work, you should contact the journal's editorial office as soon as possible.[6] The corresponding author is typically responsible for coordinating with all co-authors to reach a consensus before requesting a correction.[6]

Q5: Does a **corrigendum** invalidate the entire study?

Not necessarily. A **corrigendum** addresses specific errors that could impact the interpretation of the article but where the overall scholarly integrity and main findings remain intact.[6] Retractions, however, are issued when the core conclusions of the paper are found to be unreliable.[3]

## Troubleshooting Guides

Issue: I am conducting a systematic review or meta-analysis. How do I handle corrigenda for the included studies?

Solution:

- **Proactive Searching:** During your literature search, actively look for any published corrections, errata, or retractions associated with the studies you are screening.
- **Assess the Impact:** Carefully evaluate the nature of the correction. Determine if the error affects the data or conclusions that you are extracting for your analysis.
- **Document Everything:** In your review protocol and final manuscript, transparently document any corrigenda you identified and how you handled them in your analysis. This may involve correcting data points, excluding a study, or noting the potential impact in your discussion.
- **Cite Both:** When citing the study, it is good practice to cite both the original paper and the correction notice.

Issue: I've built a research project based on a study that has now been retracted. What are my next steps?

Solution:

- **Halt and Assess:** Immediately pause any experiments or work that is directly reliant on the retracted findings.
- **Thoroughly Review the Retraction Notice:** Understand the specific reasons for the retraction. [3] Was it due to honest error or scientific misconduct? This context is crucial.
- **Evaluate the Impact on Your Work:** Determine which parts of your project are affected. Can any of your preliminary findings be salvaged, or is the entire premise undermined?
- **Consult with Mentors and Colleagues:** Discuss the situation with your principal investigator, lab head, or trusted colleagues. They can provide guidance and support.
- **Pivot Your Research:** Based on your assessment, you may need to redesign your project, seek alternative foundational studies, or, in some cases, discontinue the project.
- **Transparent Reporting:** If you have already presented or published preliminary data based on the retracted study, it is important to issue a correction or clarification to ensure the integrity of the scientific record.

## Data on Post-Publication Notices

While specific numbers vary greatly by field and journal, the overall rate of correction is a small but important fraction of the scientific literature. Multidisciplinary journals often have higher correction rates, which may reflect a greater scrutiny from a wider audience.<sup>[7]</sup>

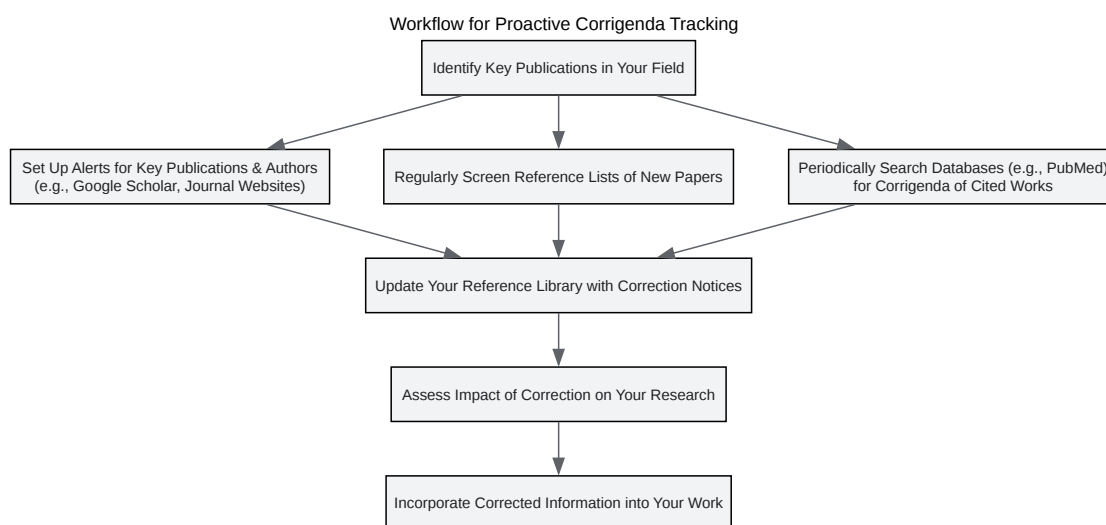
Type of Notice	Primary Reason	Who Initiates	Impact on Original Article
Corrigendum	Error by the author(s)	Author(s)	Corrects a part of the article; original remains valid.
Erratum	Error by the publisher	Publisher	Corrects a part of the article; original remains valid.
Retraction	Serious flaws, misconduct	Author(s), institution, or editor	Invalidates the article; original is marked as retracted. <sup>[2][3]</sup>
Expression of Concern	Inconclusive evidence of misconduct	Editor	Alerts readers to potential issues while an investigation is ongoing.

## Experimental Protocols: Workflow for Tracking Corrigenda

This section outlines a systematic workflow for researchers to proactively track corrections in their field.

### Protocol 1: Proactive Corrigenda Tracking Workflow

This protocol describes a systematic process for individual researchers to stay updated on corrections to key papers in their field.

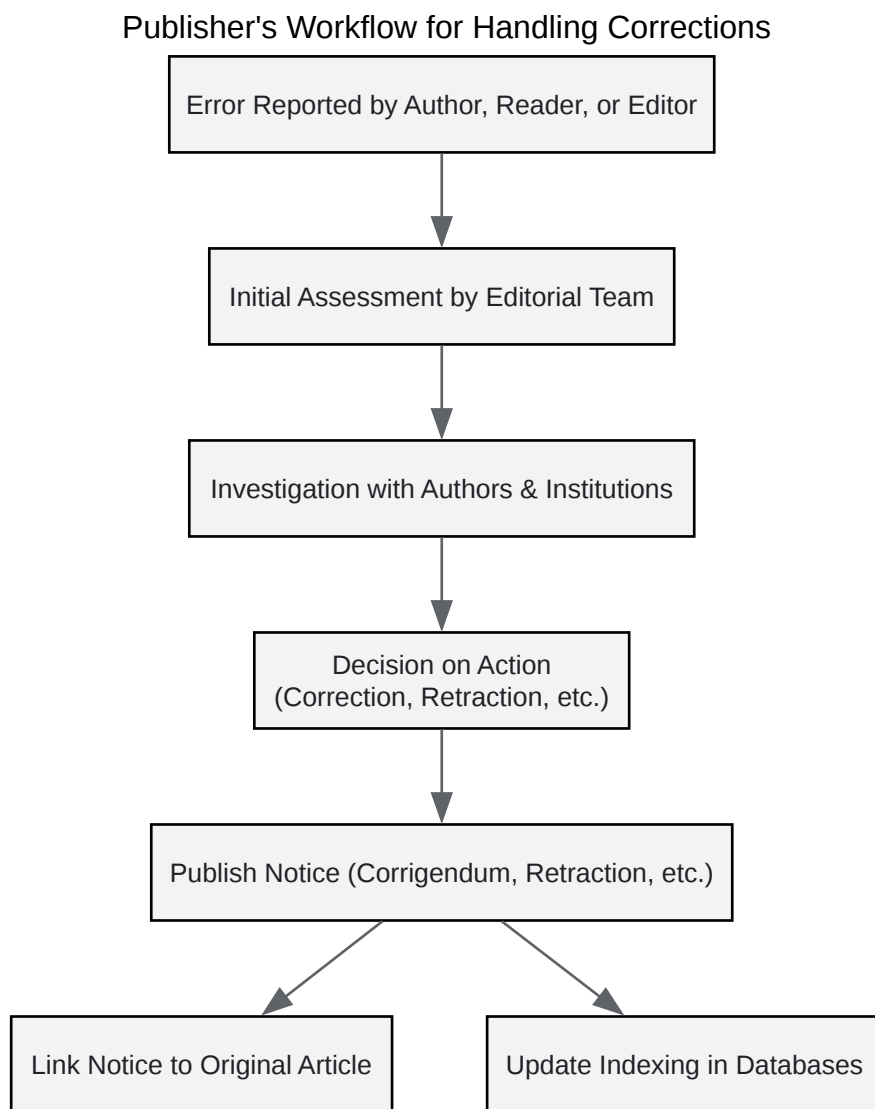


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Caption: A workflow for individual researchers to proactively track corrigenda.

## Protocol 2: Publisher's Workflow for Handling Corrections

This protocol outlines the typical steps a publisher takes when a potential error in a published article is reported.



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Caption: A typical workflow for publishers handling post-publication corrections.

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